

An In-depth Technical Guide to 2-Hydroxymethylene Ethisterone (CAS: 2787-02-2)

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B15548108

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Hydroxymethylene ethisterone** (CAS: 2787-02-2), a synthetic steroid primarily recognized as a key intermediate in the chemical synthesis of the drug Danazol. While direct biological activity of **2-Hydroxymethylene ethisterone** is not extensively documented in publicly available literature, its significance lies in its role as a precursor to a pharmacologically active molecule. This document will detail its chemical and physical properties, outline a key synthetic protocol for its use, and provide context through the pharmacological actions of its principal derivative, Danazol. The information is intended to support researchers and professionals in drug development and chemical synthesis.

Introduction

2-Hydroxymethylene ethisterone, also known by its systematic name (17 α)-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one, is a steroid derivative of ethisterone.^{[1][2]} Its primary role in the scientific literature and commercial application is as a crucial building block in the manufacturing of Danazol, a medication with a complex hormonal profile used in the treatment of various medical conditions.^{[3][4]} Understanding the properties and synthesis of **2-Hydroxymethylene ethisterone** is therefore essential for chemists and pharmacologists working with Danazol and related steroid structures. Notably, while it is a metabolite of Danazol, it is generally considered to be an inactive one.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Hydroxymethylene ethisterone** is provided in the table below. This data is essential for its handling, characterization, and use in synthetic procedures.

Property	Value	Reference
CAS Number	2787-02-2	[1] [2] [3]
Molecular Formula	C ₂₂ H ₂₈ O ₃	[1] [2] [3]
Molecular Weight	340.46 g/mol	[1] [2] [3]
IUPAC Name	(8R,9S,10R,13S,14S,17R)-17-ethynyl-17-hydroxy-2-(hydroxymethylidene)-10,13-dimethyl-1,6,7,8,9,11,12,14,15,16-decahydrocyclopenta[a]phenanthren-3-one	
Synonyms	(17a)-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one, 17-Ethynyl-2-(hydroxymethylene)-testosterone	[1]
Appearance	Pale Yellow Solid	
Storage Conditions	2-8°C, Refrigerator	[1]

Synthesis and Experimental Protocols

2-Hydroxymethylene ethisterone is a key intermediate in the synthesis of Danazol. The following section details a common synthetic route from ethisterone to Danazol, highlighting the formation of **2-Hydroxymethylene ethisterone**.

Synthesis of Danazol via 2-Hydroxymethylene Ethisterone

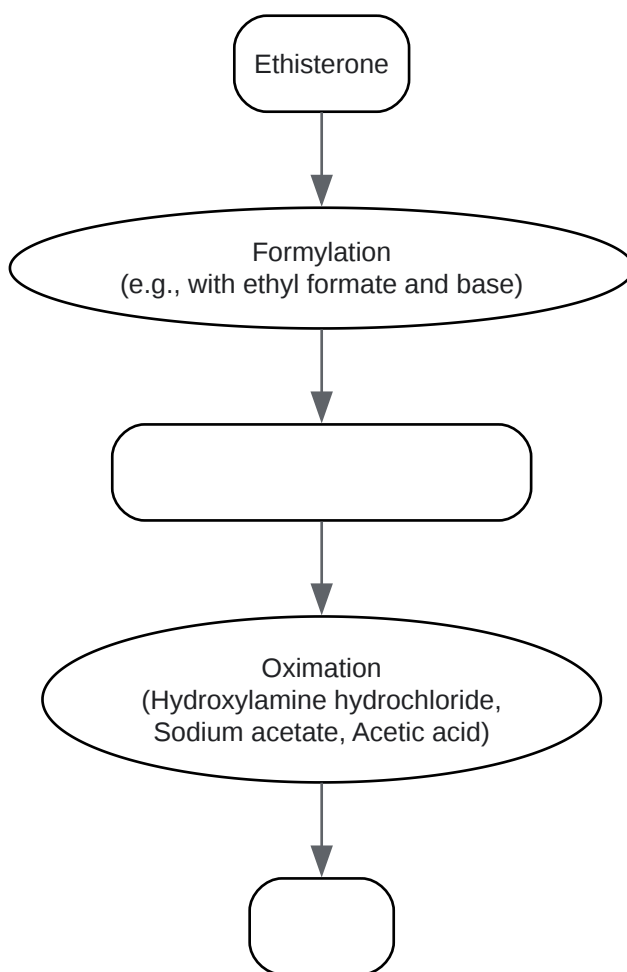
A widely recognized method for the preparation of Danazol involves the formylation of ethisterone to yield **2-Hydroxymethylene ethisterone**, which is then cyclized with hydroxylamine to form the final isoxazole ring of Danazol.

Experimental Protocol: Oximation of **2-Hydroxymethylene ethisterone** to form Danazol

This protocol is adapted from established synthetic procedures for Danazol.

- Reactants:
 - Crude 2-Hydroxymethylene-17 α -ethynyl testosterone (**2-Hydroxymethylene ethisterone**)
 - Hydroxylamine hydrochloride
 - Anhydrous sodium acetate
 - Glacial acetic acid
- Procedure:
 - The crude **2-Hydroxymethylene ethisterone** is reacted with hydroxylamine hydrochloride, anhydrous sodium acetate, and glacial acetic acid.
 - The reaction mixture is heated to a temperature of 70-80°C.
 - Upon completion of the reaction, a post-treatment workup is performed to isolate and purify the resulting Danazol.

The logical workflow for this synthesis is depicted in the following diagram:



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Synthesis of Danazol from Ethisterone.

Biological Activity and Pharmacological Context

There is a notable lack of direct scientific literature detailing the specific biological activities of **2-Hydroxymethylene ethisterone**. It is primarily characterized as an inactive metabolite of Danazol. To provide a relevant pharmacological context, this section summarizes the mechanism of action of Danazol, the active pharmaceutical ingredient derived from **2-Hydroxymethylene ethisterone**. It is crucial to reiterate that these activities are attributed to Danazol and not directly to its precursor.

Mechanism of Action of Danazol

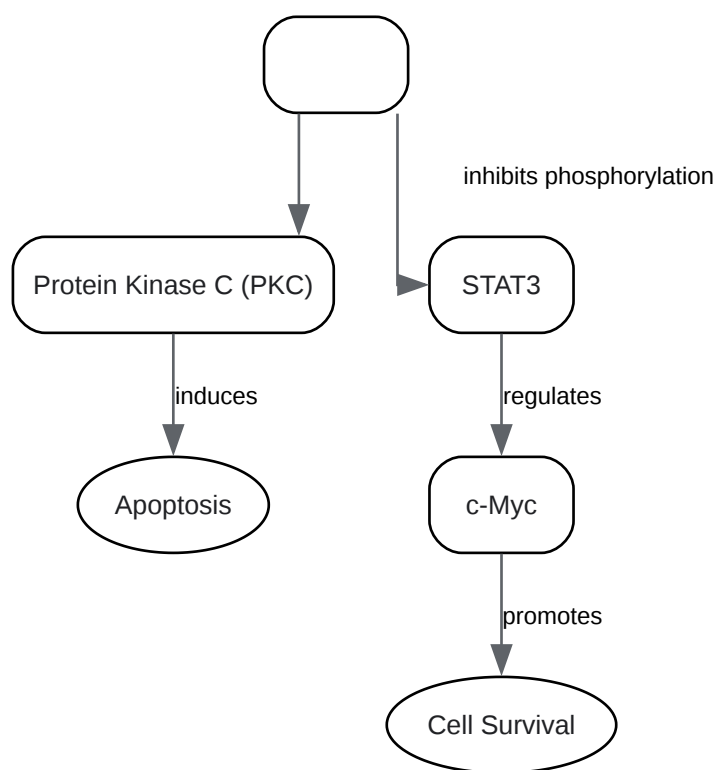
Danazol exhibits a complex pharmacological profile, acting as a weak androgen. Its therapeutic effects are derived from its ability to suppress the pituitary-ovarian axis, leading to a reduction

in estrogen production. Danazol has been shown to interact with several signaling pathways, although the complete picture of its molecular interactions is still under investigation.

Known signaling pathways influenced by Danazol include:

- **Protein Kinase C (PKC) Pathway:** Studies have indicated that Danazol can bind to the C1b domain of PKC, leading to the translocation of PKC α to the plasma membrane. This interaction can affect downstream signaling and induce apoptosis in certain cancer cells.
- **STAT3/Myc Pathway:** In some multidrug-resistant cancer cells, Danazol has been observed to reduce the phosphorylation of STAT3 and the expression of downstream genes like c-Myc, which are involved in cell survival.

A simplified representation of Danazol's potential influence on these pathways is illustrated below:



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Potential signaling pathways affected by Danazol.

Conclusion

2-Hydroxymethylene ethisterone (CAS: 2787-02-2) is a steroid of significant interest to the fields of synthetic and medicinal chemistry due to its indispensable role as an intermediate in the production of Danazol. While it is considered biologically inactive, a thorough understanding of its chemical properties and synthetic transformations is vital for researchers and developers working on Danazol and related steroidal compounds. Future research could explore if this molecule possesses any hitherto uncharacterized subtle biological activities, but based on current knowledge, its value is firmly established in the realm of chemical synthesis.

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